

H-Lys-Ala-AMC HCl: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *H-LYS-ALA-AMC HCL*

CAS No.: *103404-62-2*

Cat. No.: *B012302*

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This guide provides an in-depth analysis of the fluorogenic substrate L-Lysyl-L-alanine 7-amido-4-methylcoumarin hydrochloride (**H-Lys-Ala-AMC HCl**). It is designed for researchers, scientists, and drug development professionals who utilize this reagent for the characterization of protease activity. This document elucidates the substrate's physicochemical properties, provides a rationale for its application in enzymatic assays, and offers a detailed protocol for its use.

Introduction: The Role of H-Lys-Ala-AMC in Protease Research

H-Lys-Ala-AMC is a specialized dipeptide compound covalently linked to a fluorescent reporter molecule, 7-amino-4-methylcoumarin (AMC). In its intact form, the substrate is non-fluorescent. However, upon enzymatic cleavage of the amide bond between the peptide and the AMC moiety by specific proteases, the highly fluorescent AMC is released. The intensity of the resulting fluorescence is directly proportional to the enzymatic activity, enabling sensitive and real-time kinetic measurements.^{[1][2]} This property makes H-Lys-Ala-AMC an invaluable tool in biochemistry and drug discovery for studying enzyme kinetics and screening for potential inhibitors.^[1]

Physicochemical Properties: Understanding the Reagent

A critical aspect of utilizing any chemical reagent is a thorough understanding of its physical and chemical characteristics. H-Lys-Ala-AMC is commonly available as a hydrochloride salt to enhance its solubility in aqueous buffers typically used in biochemical assays. However, it is important for researchers to be aware that this substrate can be found as both a dihydrochloride and a monohydrochloride salt, which directly impacts its molecular weight and, consequently, the preparation of solutions with precise molar concentrations.

Property	H-Lys-Ala-AMC Dihydrochloride	H-Lys-Ala-AMC Monohydrochloride
Molecular Formula	$C_{19}H_{26}N_4O_4 \cdot 2HCl$ [1][2]	$C_{19}H_{27}ClN_4O_4$ [3]
Molecular Weight	447.35 g/mol [1]	410.9 g/mol [3]
CAS Number	94149-28-7 [1]	201853-24-9 [3]
Appearance	Typically a white to off-white powder	Typically a white to off-white powder
Storage Conditions	Store at -20°C, protected from light. [1][2]	Store at -20°C. [3]

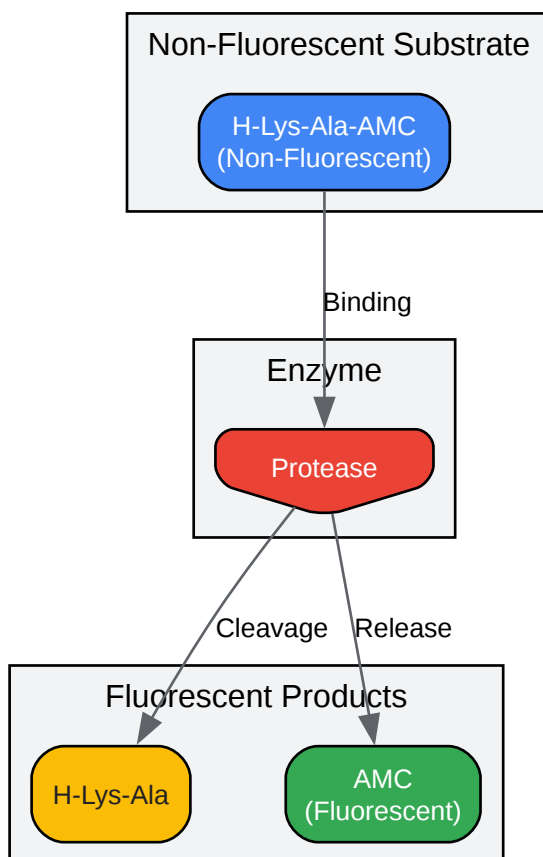
Expert Insight: The presence of two basic amines in the H-Lys-Ala-AMC molecule (the N-terminal α -amino group of lysine and the ϵ -amino group of the lysine side chain) allows for the formation of a dihydrochloride salt. This form is often preferred for its enhanced solubility and stability in solution. When preparing stock solutions, it is imperative to use the correct molecular weight corresponding to the specific salt form provided by the supplier to ensure accurate experimental results.

Mechanism of Action: Enzymatic Cleavage and Fluorescence Generation

The utility of H-Lys-Ala-AMC as a protease substrate is rooted in the principle of fluorescence resonance energy transfer (FRET) quenching and dequenching. In the intact molecule, the

coumarin ring system's fluorescence is quenched. Proteolytic cleavage of the amide bond between the C-terminus of the alanine residue and the amino group of AMC liberates the fluorophore. This unquenching event results in a significant increase in fluorescence, which can be monitored over time.

Mechanism of H-Lys-Ala-AMC Cleavage



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Caption: Enzymatic cleavage of H-Lys-Ala-AMC by a target protease results in the release of the fluorescent AMC molecule.

Experimental Protocol: A Self-Validating Protease Assay

This section provides a detailed, step-by-step methodology for a typical protease assay using H-Lys-Ala-AMC. This protocol is designed to be self-validating by including appropriate

controls.

Materials and Reagents

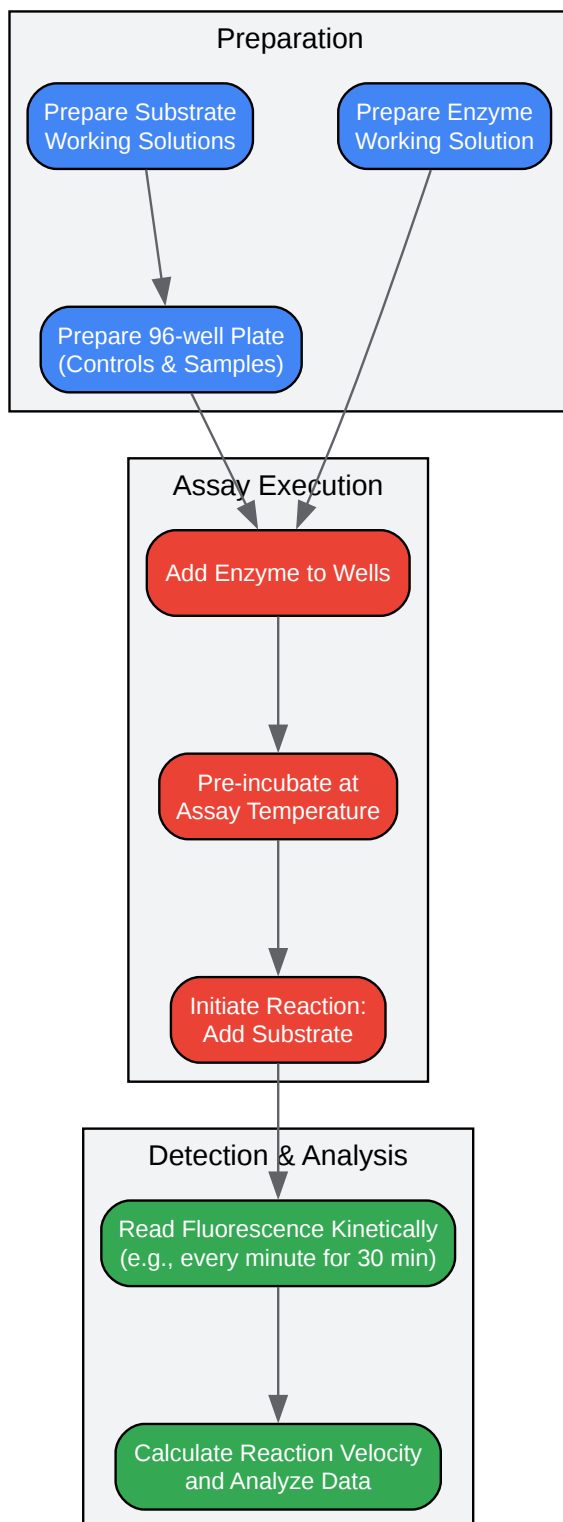
- **H-Lys-Ala-AMC HCl** (dihydrochloride or monohydrochloride)
- Protease of interest
- Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.5, 150 mM NaCl)
- Deionized water
- DMSO (for stock solution)
- 96-well black microplate
- Fluorescence plate reader

Preparation of Solutions

- **Substrate Stock Solution (10 mM):** Accurately weigh the **H-Lys-Ala-AMC HCl** powder and dissolve it in high-quality DMSO to a final concentration of 10 mM.
 - **Causality:** DMSO is used as the solvent because of its ability to dissolve a wide range of organic molecules and its miscibility with aqueous buffers. A high-concentration stock solution minimizes the volume of organic solvent added to the final assay, thereby reducing potential interference with enzyme activity.
- **Enzyme Working Solution:** Dilute the protease to the desired concentration in the assay buffer. The optimal concentration should be determined empirically through an enzyme titration experiment.
- **Substrate Working Solution:** Dilute the 10 mM substrate stock solution in the assay buffer to the desired final concentrations for the assay.

Assay Procedure

Protease Assay Workflow



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Caption: A typical workflow for a protease assay using H-Lys-Ala-AMC.

- **Plate Setup:** To a 96-well black microplate, add the following to the respective wells:
 - **Blank Wells:** Assay Buffer only.
 - **Substrate Control Wells:** Assay Buffer + Substrate Working Solution.
 - **Enzyme Control Wells:** Assay Buffer + Enzyme Working Solution.
 - **Experimental Wells:** Assay Buffer + Enzyme Working Solution.
- **Pre-incubation:** Pre-incubate the plate at the desired assay temperature (e.g., 37°C) for 5 minutes.
 - **Trustworthiness:** This step ensures that the enzyme and buffer are at a stable temperature before initiating the reaction, leading to more reproducible results.
- **Reaction Initiation:** Initiate the enzymatic reaction by adding the Substrate Working Solution to all wells except the Blank and Enzyme Control wells.
- **Fluorescence Measurement:** Immediately place the plate in a fluorescence plate reader and measure the fluorescence intensity kinetically over a set period (e.g., every minute for 30-60 minutes). Use an excitation wavelength of approximately 350-360 nm and an emission wavelength of approximately 440-460 nm.

Data Analysis

- **Background Subtraction:** Subtract the average fluorescence reading of the Blank wells from all other readings.
- **Calculate Initial Velocity (V_0):** For each experimental well, plot fluorescence intensity versus time. The initial velocity of the reaction is the slope of the linear portion of this curve.
- **Enzyme Activity Calculation:** Convert the initial velocity from relative fluorescence units (RFU) per minute to moles of substrate cleaved per minute using a standard curve generated with free AMC.

Conclusion

H-Lys-Ala-AMC HCl is a robust and sensitive fluorogenic substrate for the detection and characterization of protease activity. A comprehensive understanding of its physicochemical properties, particularly the distinction between its dihydrochloride and monohydrochloride forms, is essential for accurate and reproducible research. By following a well-controlled and logically structured experimental protocol, researchers can confidently employ this reagent to gain valuable insights into enzyme function and to advance drug discovery efforts.

References

- LookChem. (n.d.). Cas 201853-24-9, **H-LYS-ALA-AMC HCL**. Retrieved from [\[Link\]](#)

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